

Preparing Stock Solutions of VU 0365114: A Detailed Guide for Researchers

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Application Notes and Protocols for the accurate preparation of **VU 0365114** stock solutions, ensuring experimental reproducibility and efficacy. This guide is intended for researchers, scientists, and professionals in drug development.

VU 0365114 is a versatile small molecule that has been identified as a selective positive allosteric modulator of the M5 muscarinic acetylcholine receptor (mAChR) and has been repurposed as a potent microtubule-destabilizing agent with anticancer properties.[1][2] Accurate preparation of stock solutions is the first critical step for any in vitro or in vivo experiment to ensure the reliability and reproducibility of results. These application notes provide a detailed protocol for the preparation, storage, and handling of **VU 0365114** stock solutions.

Physicochemical Properties and Solubility

A thorough understanding of the physicochemical properties of **VU 0365114** is essential for its proper handling and use in experiments. Key quantitative data are summarized in the table below for easy reference.



Property	Value	Source(s)
Molecular Weight	397.35 g/mol	[3][4][5]
Chemical Formula	C22H14F3NO3	
Appearance	Solid	-
Purity	≥98% (HPLC)	-
Solubility in DMSO	79 mg/mL (approx. 198.81 mM)	-
Solubility in Ethanol	10 mg/mL	-
Water Solubility	Insoluble	-

Experimental Protocols

This section provides a detailed, step-by-step protocol for the preparation of a 10 mM stock solution of **VU 0365114** in Dimethyl Sulfoxide (DMSO). This concentration is a common starting point for serial dilutions in various experimental assays.

Materials

- VU 0365114 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile filter tips

Protocol for Preparing a 10 mM VU 0365114 Stock Solution in DMSO



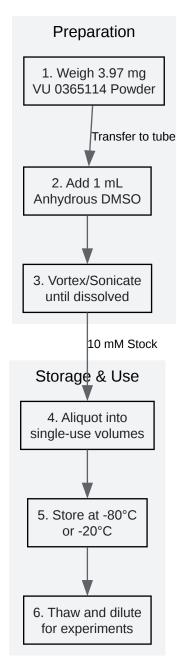
- Calculate the required mass of VU 0365114: To prepare 1 mL of a 10 mM stock solution, the required mass of VU 0365114 is calculated using the following formula: Mass (mg) = Molarity (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g) Mass (mg) = 0.010 mol/L x 0.001 L x 397.35 g/mol x 1000 mg/g = 3.9735 mg
- Weighing VU 0365114: Carefully weigh out approximately 3.97 mg of VU 0365114 powder on a calibrated analytical balance and transfer it to a sterile 1.5 mL microcentrifuge tube.
- Dissolving in DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the VU 0365114 powder.
- Ensuring Complete Dissolution: Cap the tube tightly and vortex the solution for 1-2 minutes until the compound is completely dissolved. A brief sonication or gentle warming (not exceeding 40°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Storage of the Stock Solution: For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile, light-protected microcentrifuge tubes. Store the aliquots at -80°C for up to one year or at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

Visualizing the Workflow and Mechanism of Action

To further clarify the experimental process and the compound's mechanism of action, the following diagrams are provided.



Experimental Workflow for VU 0365114 Stock Solution Preparation



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Workflow for **VU 0365114** stock solution preparation.



Cancer Cell VU 0365114 Binds to tubulin A/β-Tubulin Dimers Polymerization Microtubule Polymerization Essential for Disruption leads to Cell Cycle Arrest

Simplified Signaling Pathway of VU 0365114 as a Microtubule Destabilizer

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VU 0365114's mechanism as a microtubule destabilizer.

Safety Precautions

Standard laboratory safety practices should be followed when handling **VU 0365114** and DMSO. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling should be performed in a well-ventilated area or a chemical fume hood. Refer to the Material Safety Data Sheet (MSDS) for complete safety information.



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